

Proper Disposal of Alachlor: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alachlor

Cat. No.: B1666766

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Alachlor**, a regulated herbicide. Researchers, scientists, and drug development professionals must adhere to strict protocols to ensure personal safety and environmental compliance. **Alachlor** is recognized as a hazardous substance, and its disposal is governed by federal and local regulations.

Immediate Safety and Handling Precautions

Alachlor is a suspected carcinogen, a potential skin sensitizer, and is very toxic to aquatic life. [1] When handling **Alachlor**, all personnel must wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, eye protection, and a lab coat. All handling of **Alachlor** waste should be performed in a well-ventilated area or a chemical fume hood. In case of accidental exposure, refer to the Safety Data Sheet (SDS) for first aid measures.

Regulatory Framework

The disposal of **Alachlor** is regulated under the Resource Conservation and Recovery Act (RCRA) and the Comprehensive Environmental Response, Compensation, and Liability Act (CERCLA). As a CERCLA hazardous substance, spills of **Alachlor** above a specific Reportable Quantity (RQ) must be reported to the National Response Center.[2] While a specific RQ for **Alachlor** is not listed in 40 CFR 302.4, unlisted hazardous wastes that exhibit toxicity have a reportable quantity of 100 pounds.[2]

Waste Classification

When disposing of **Alachlor**, it must be treated as a hazardous waste. Depending on its use and concentration, it may be classified as follows:

- **Characteristic Hazardous Waste:** If the waste exhibits characteristics of toxicity, it would be classified under this category.
- **Listed Hazardous Waste:** Unused commercial chemical products containing **Alachlor** may be considered a P- or U-listed hazardous waste.

It is crucial to consult your institution's Environmental Health and Safety (EHS) department for proper waste characterization and to obtain the correct hazardous waste codes.

Quantitative Data for Alachlor Disposal

Parameter	Value	Regulation/Source
CAS Number	15972-60-8	N/A
RCRA Hazardous Waste	Yes (Characteristic or Listed)	40 CFR Part 261
CERCLA Hazardous Substance	Yes	40 CFR 302.4
Reportable Quantity (RQ)	100 lbs (for unlisted toxic hazardous waste)	40 CFR 302.4
Maximum Contaminant Level (MCL) in Drinking Water	0.002 mg/L (2 ppb)	EPA

Spill Management Protocol

In the event of an **Alachlor** spill, the following steps must be taken:

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space. Restrict access to the spill area.
- **Don PPE:** Before attempting to clean the spill, put on the appropriate PPE, including respiratory protection if necessary.

- **Containment:** For liquid spills, use an inert absorbent material such as sand or vermiculite to contain the spill. Do not use combustible materials like sawdust.
- **Collection:** Carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container.
- **Decontamination:** Clean the spill area with a suitable solvent or detergent and water. All cleaning materials must also be disposed of as hazardous waste.
- **Reporting:** Report the spill to your institution's EHS department. If the spill exceeds the reportable quantity, the EHS department will notify the National Response Center.

Disposal Procedures for Alachlor Waste

All **Alachlor** waste, including pure chemical, contaminated labware, and spill cleanup materials, must be disposed of as hazardous waste.

- **Waste Collection:** Collect all **Alachlor** waste in a clearly labeled, sealed, and chemically compatible container. The label should include the words "Hazardous Waste," the full chemical name "**Alachlor**," and the associated hazards.
- **Segregation:** Store the **Alachlor** waste container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- **Professional Disposal:** Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal company. Incineration at a permitted hazardous waste facility is the preferred method of disposal.

Experimental Protocol: Chemical Degradation of Alachlor in a Laboratory Setting

For research purposes, small quantities of **Alachlor** in aqueous solution can be degraded using advanced oxidation processes. The following is a protocol based on the Fenton reaction, which should only be performed by trained personnel in a controlled laboratory environment.

Objective: To degrade **Alachlor** in an aqueous solution to less toxic byproducts.

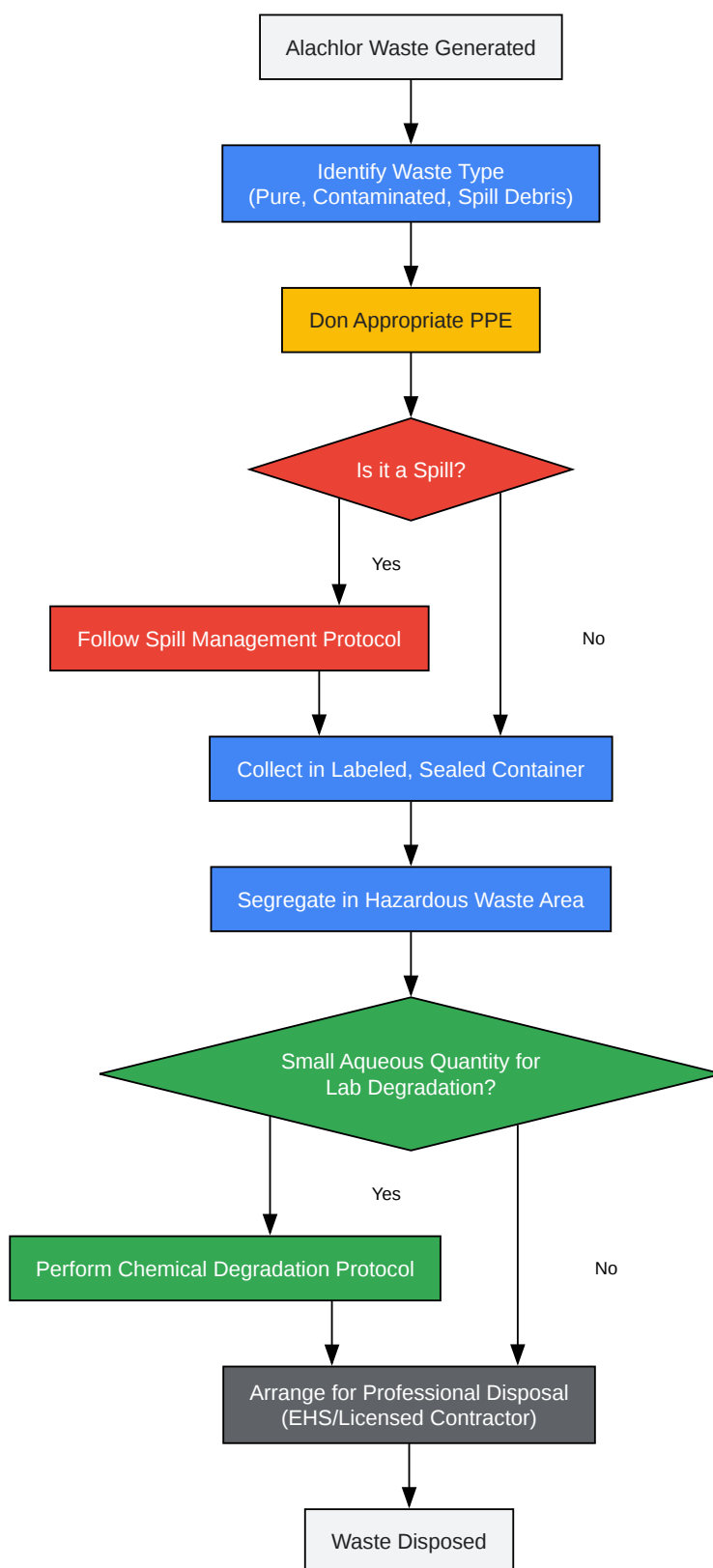
Materials:

- **Alachlor** solution
- Fenton's reagent: Iron(II) sulfate (FeSO_4) and 30% hydrogen peroxide (H_2O_2)
- Sulfuric acid (H_2SO_4) for pH adjustment
- Sodium hydroxide (NaOH) for neutralization
- pH meter
- Stir plate and stir bar
- Appropriate reaction vessel (e.g., beaker or flask) within a fume hood

Procedure:

- Preparation: Place the **Alachlor** solution in the reaction vessel in a fume hood.
- pH Adjustment: Adjust the pH of the solution to approximately 3 with sulfuric acid. This is the optimal pH for the Fenton reaction.^{[1][3][4]}
- Initiation of Reaction: While stirring, add the iron(II) sulfate to the solution. Once dissolved, slowly add the 30% hydrogen peroxide. The addition of hydrogen peroxide should be done carefully to control the exothermic reaction.
- Reaction Time: Allow the reaction to proceed for several hours with continuous stirring. The exact time will depend on the concentration of **Alachlor** and the reagents.
- Neutralization: After the reaction is complete, neutralize the solution to a pH of approximately 7 with sodium hydroxide.
- Disposal: The treated solution may still contain byproducts and must be evaluated and disposed of as hazardous waste, in accordance with institutional and local regulations.

Alachlor Disposal Workflow



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Caption: Workflow for the safe disposal of **Alachlor** waste in a laboratory setting.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com